

# Essential Safety and Logistical Information for Handling Fluorinert™ FC-40

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## Compound of Interest

Compound Name: Fluorinert FC-40

Cat. No.: B2550581

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This guide provides immediate, procedural, and step-by-step guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of Fluorinert™ FC-40. The following information is intended to supplement, not replace, your institution's safety protocols and the product's Safety Data Sheet (SDS).

## Personal Protective Equipment (PPE)

Appropriate PPE is critical to ensure safety when handling Fluorinert™ FC-40. The required level of protection varies with the operational conditions. Under normal use at room temperature, the risk is minimal; however, when heating the fluid or in the event of a spill, additional precautions are necessary.

Operational Scenario	Eye & Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
Routine Handling (Room Temp.)	Safety glasses with side shields <sup>[1][2][3]</sup>	Gloves are not typically required, but nitrile rubber gloves are recommended to avoid potential contamination of the fluid <sup>[1][3]</sup> .	Not normally required in a well-ventilated area.	Standard laboratory coat.
Handling Heated Fluid (>150°C)	Safety glasses with side shields.	Thermal-resistant gloves (e.g., Nomex®) to prevent thermal burns.	A full-face supplied-air respirator is recommended due to the potential for thermal decomposition products.	Laboratory coat. A neoprene apron may be necessary if there is a splash potential.
Spill Cleanup (Minor & Major)	Safety glasses with side shields.	Chemical-resistant gloves (e.g., nitrile rubber).	For major spills or in poorly ventilated areas, a half-face or full-face air-purifying respirator with organic vapor cartridges is recommended.	Laboratory coat. For large spills, additional protective clothing may be necessary.

## Operational Plans: Handling and Storage

Handling:

- Always work in a well-ventilated area. Local exhaust ventilation is recommended when the product is heated.
- Avoid direct contact with the skin and eyes.
- Do not eat, drink, or smoke in areas where Fluorinert™ FC-40 is handled.
- Smoking can contaminate tobacco products, leading to the formation of hazardous decomposition products upon combustion.
- Wash hands thoroughly with soap and water after handling.

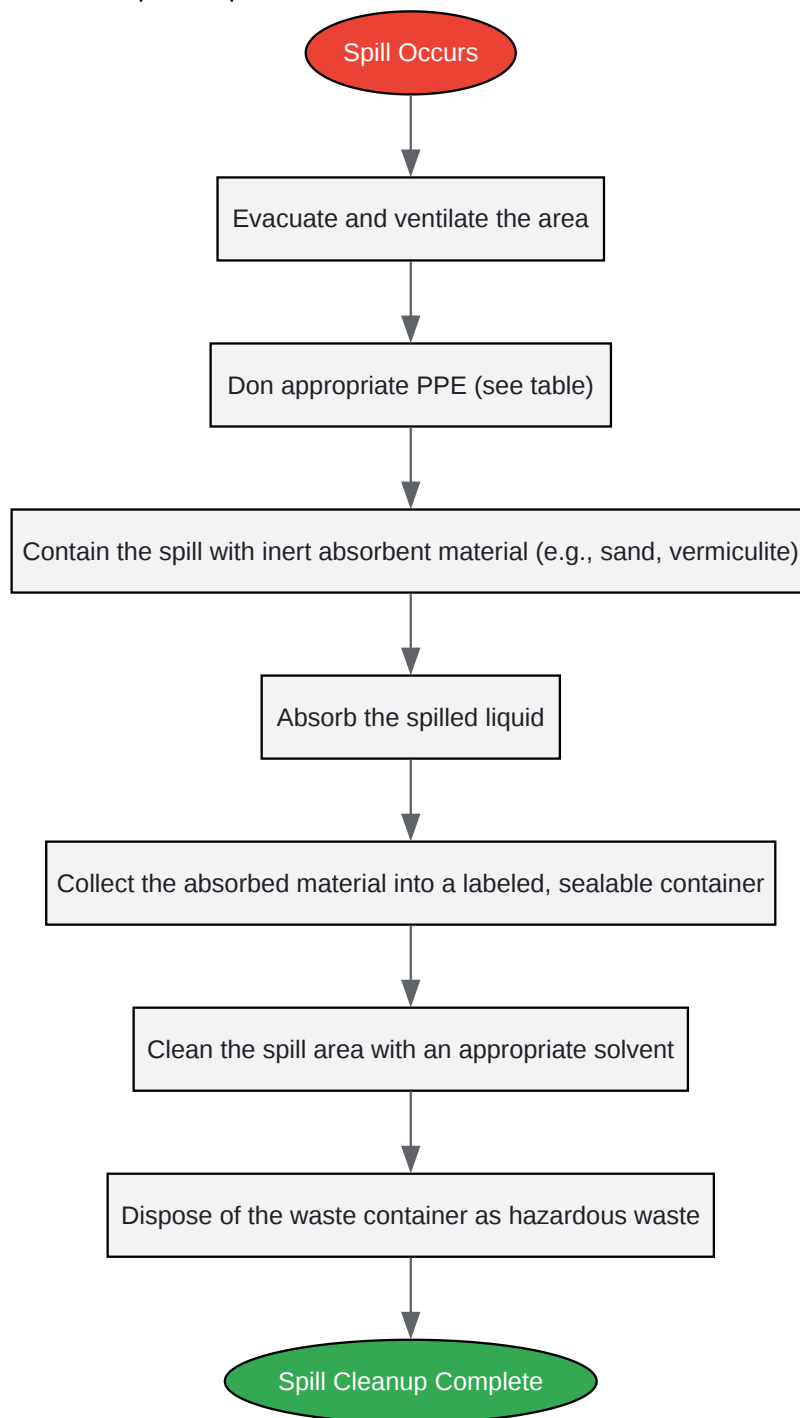
#### Storage:

- Store in a cool, dry, well-ventilated area away from heat and direct sunlight.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as finely divided active metals, alkali, and alkaline earth metals.

## Spill Response Plan

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.

## Spill Response Workflow for Fluorinert™ FC-40



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Caption: A flowchart outlining the key steps for responding to a Fluorinert™ FC-40 spill.

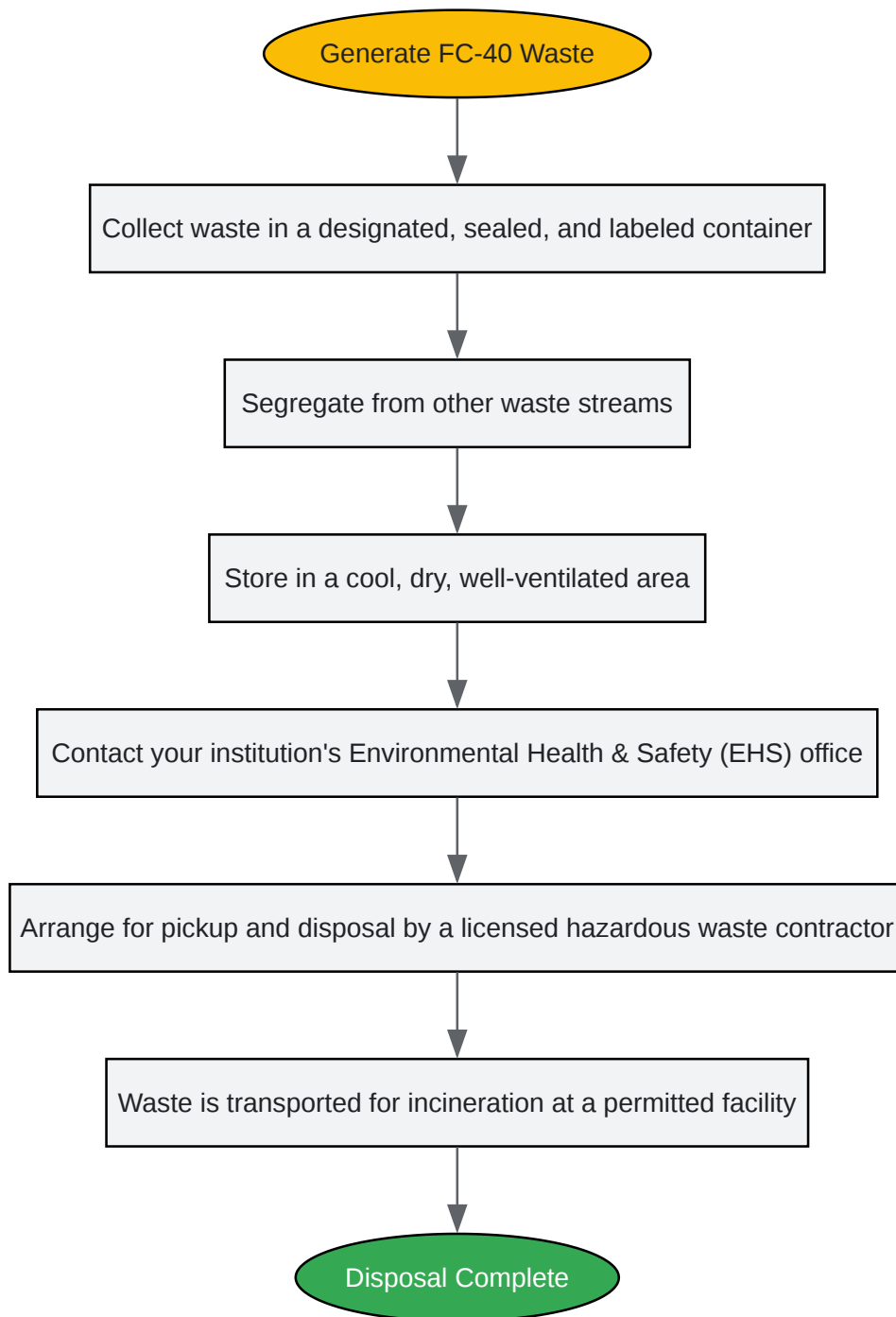
#### Detailed Spill Cleanup Protocol:

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area and ensure adequate ventilation.
- **Don PPE:** Before approaching the spill, put on the appropriate personal protective equipment as outlined in the PPE table for spill cleanup.
- **Contain Spill:** For both minor and major spills, contain the liquid by surrounding it with an inert absorbent material like sand, earth, or vermiculite.
- **Absorb Liquid:** Work from the outside of the spill inwards, covering the liquid with the absorbent material until it appears dry.
- **Collect Waste:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste.
- **Clean Area:** Clean the residue from the spill area with an appropriate organic solvent, being sure to follow the safety precautions for that solvent.
- **Dispose of Waste:** Seal the waste container and dispose of it as hazardous waste in accordance with local, state, and federal regulations.

## Disposal Plan

Fluorinert™ FC-40 is a perfluorinated compound with a high global warming potential and should be disposed of responsibly.

## Disposal Plan for Fluorinert™ FC-40 Waste



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Caption: A workflow illustrating the proper procedure for the disposal of Fluorinert™ FC-40 waste.

#### Detailed Disposal Protocol:

- **Waste Collection:** Collect all waste Fluorinert™ FC-40 and contaminated materials (e.g., absorbent from spills) in a clearly labeled, sealed, and chemically compatible container.
- **Waste Segregation:** Store the Fluorinert™ FC-40 waste separately from other chemical waste streams, particularly non-halogenated organic waste.
- **Storage:** Keep the waste container in a designated, cool, dry, and well-ventilated area, away from sources of heat or ignition.
- **Contact EHS:** Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- **Disposal Method:** The recommended method of disposal is incineration at a licensed industrial waste facility capable of handling halogenated materials. Do not discharge Fluorinert™ FC-40 to sewer systems. 3M also offers a used fluid disposal program.

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## References

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